

# Technical Support Center: Resolving Low Solubility of 4-Methyl-1-naphthol

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## Compound of Interest

Compound Name: 4-Methyl-1-naphthol

Cat. No.: B089092

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This guide provides troubleshooting protocols and frequently asked questions for researchers, scientists, and drug development professionals encountering solubility challenges with **4-Methyl-1-naphthol**.

## Frequently Asked Questions (FAQs)

Q1: What are the basic physical and chemical properties of **4-Methyl-1-naphthol**?

**4-Methyl-1-naphthol** is an organic compound derived from naphthalene.<sup>[1]</sup> Its key properties are summarized below.

Table 1: Physical and Chemical Properties of **4-Methyl-1-naphthol**

Property	Value	Source(s)
IUPAC Name	4-methylnaphthalen-1-ol	[1]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O	[1]
Molecular Weight	158.20 g/mol	[1]
Appearance	Expected to be a solid at room temperature, similar to its parent compound, 1-naphthol, which is a white crystalline solid.[2]	N/A
Structure	A naphthalene ring with a hydroxyl (-OH) group at position 1 and a methyl (-CH <sub>3</sub> ) group at position 4.	N/A

Q2: Why is **4-Methyl-1-naphthol** poorly soluble in aqueous solutions?

The solubility of **4-Methyl-1-naphthol** is dictated by its molecular structure. The large, two-ring naphthalene core is nonpolar and hydrophobic, meaning it does not interact favorably with polar water molecules.[3] While the hydroxyl (-OH) group is polar and can form hydrogen bonds, its contribution is not sufficient to overcome the hydrophobicity of the large aromatic system. The addition of a methyl group, compared to the parent 1-naphthol, further increases its nonpolar character, likely decreasing its aqueous solubility even more.

Q3: What is the expected solubility of **4-Methyl-1-naphthol** in common solvents?

Direct quantitative solubility data for **4-Methyl-1-naphthol** is not readily available. However, its solubility can be estimated based on the known properties of 1-naphthol and the principles of "like dissolves like".[2][3]

Table 2: Estimated Solubility of **4-Methyl-1-naphthol** in Various Solvents

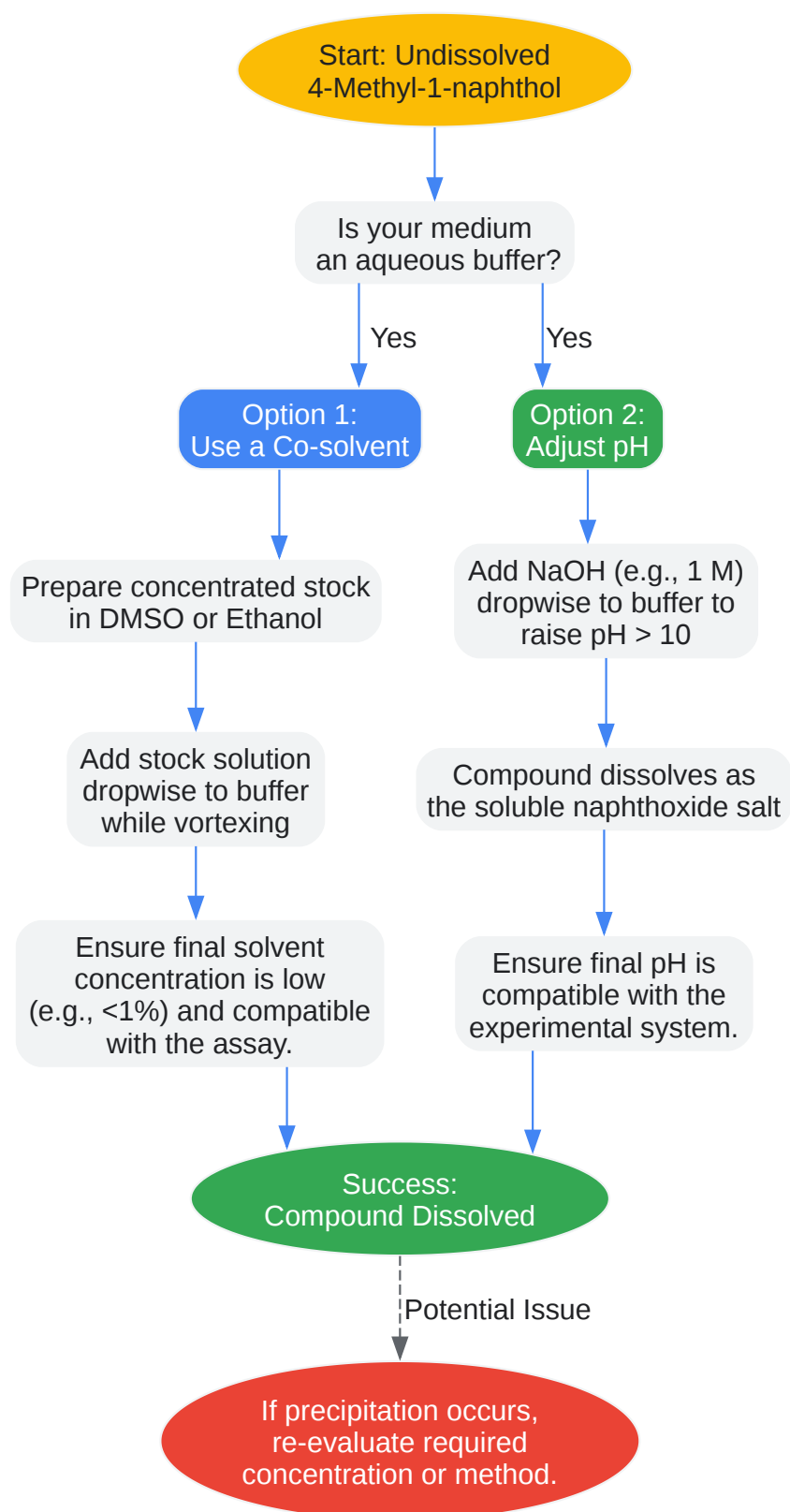
Solvent Type	Examples	Expected Solubility	Rationale
Aqueous (Polar, Protic)	Water, Buffers	Very Low	The hydrophobic naphthalene structure dominates, leading to poor interaction with water. <a href="#">[3]</a>
Polar Aprotic	DMSO, DMF, Acetone	High	These solvents can interact with the hydroxyl group while also solvating the nonpolar ring system.
Polar Protic	Ethanol, Methanol	High	The alkyl chains of these alcohols can interact with the naphthalene ring, while the hydroxyl groups interact with the naphthol's -OH group. 1-Naphthol is soluble in ethanol. <a href="#">[4]</a>
Nonpolar	Toluene, Hexane, Ether	Moderate to High	These solvents effectively solvate the large, nonpolar aromatic system. 1-Naphthol is soluble in benzene and ether. <a href="#">[4]</a>

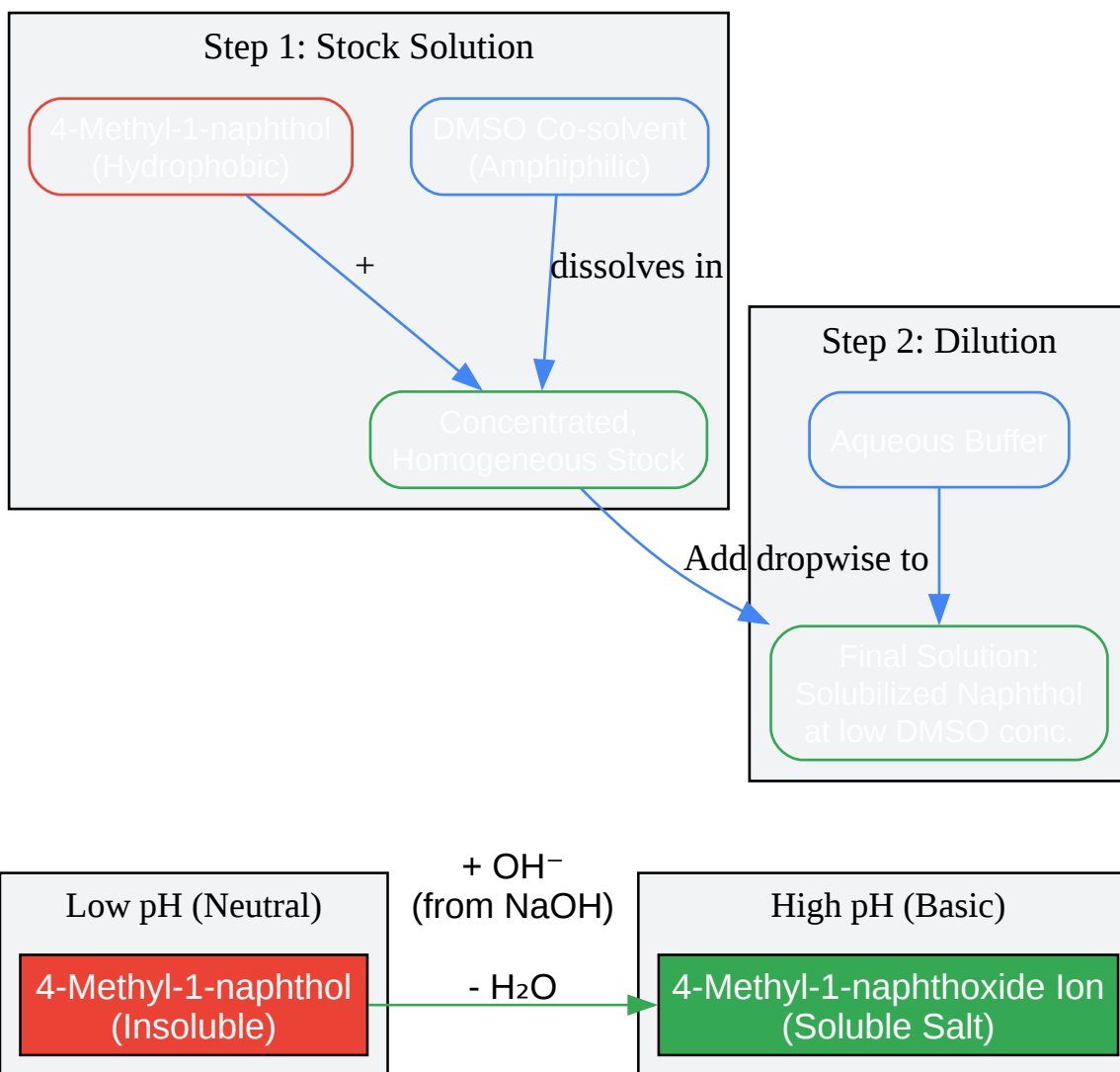
Q4: What are the primary safety precautions when handling **4-Methyl-1-naphthol**?

According to GHS hazard statements, **4-Methyl-1-naphthol** is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[\[1\]](#) Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.[\[1\]](#)

## Troubleshooting Guide for Low Aqueous Solubility

If you are experiencing difficulty dissolving **4-Methyl-1-naphthol** in an aqueous medium for your experiments, follow this troubleshooting workflow.





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## References

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